4-Bromocyclohexanamine hydrochloride molecular structure

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Compound of Interest

Compound Name:	*4-Bromocyclohexanamine hydrochloride*
CAS No.:	*99337-81-2*
Cat. No.:	*B1340385*

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An In-depth Technical Guide to the Molecular Structure of **4-Bromocyclohexanamine Hydrochloride**

This guide provides a comprehensive examination of the molecular structure, stereochemistry, and conformational dynamics of **4-Bromocyclohexanamine hydrochloride** (CAS No: 99337-81-2). Intended for researchers, medicinal chemists, and drug development professionals, this document synthesizes fundamental principles with practical, field-proven insights for the structural elucidation and handling of this important chemical building block.

Introduction: A Versatile Cyclohexylamine Scaffold

4-Bromocyclohexanamine hydrochloride is a disubstituted cyclohexane derivative that serves as a valuable intermediate in the synthesis of more complex molecular architectures, particularly in the pharmaceutical industry. Its rigid, yet conformationally dynamic, cyclohexane core, combined with the reactive handles of an amine and a bromine atom, makes it a versatile scaffold. Understanding its three-dimensional structure is not merely an academic exercise; it is critical for predicting reactivity, designing synthetic pathways, and ultimately, understanding its

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role in the biological activity of derivative compounds. The presence of two substituents in a 1,4-relationship gives rise to distinct stereoisomers, whose stability and reactivity are governed by subtle, yet powerful, non-covalent interactions within the molecule's chair conformation.

Part 1: Core Physicochemical & Identification Data

Accurate identification is the foundation of all subsequent research. The hydrochloride salt form enhances the compound's stability and solubility in polar solvents compared to the free base.

Property	Value	Source
CAS Number	99337-81-2	[1][2][3]
Molecular Formula	$C_6H_{13}BrClN$	[2][3][4]
Molecular Weight	214.53 g/mol	[1][2]
IUPAC Name	4-bromocyclohexan-1-amine;hydrochloride	[2]
Synonyms	4-Bromo-cyclohexylamine hydrochloride, 4-Bromocyclohexylamine HCl	[2][3]
Physical Form	Solid	[1]
Melting Point	105-108 °C	[1]
InChI Key	PECMAHZPJIYUNR-UHFFFAOYSA-N	[1][4]

Part 2: Stereoisomerism in 1,4-Disubstituted Cyclohexanes

The core of understanding this molecule lies in its stereochemistry. The 1,4-substitution pattern on the cyclohexane ring gives rise to two geometric, or cis-trans, isomers. These isomers are diastereomers, meaning they are non-superimposable, non-mirror images with different physical properties and energies.

- cis-isomer: The bromine and amino groups are on the same face of the cyclohexane ring.

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- trans-isomer: The bromine and amino groups are on opposite faces of the ring.

The interconversion between these isomers is not possible without breaking and reforming covalent bonds. However, each isomer exists as a dynamic equilibrium of two chair conformations, which interconvert via a "ring flip."

Caption: 2D representations of cis and trans isomers.

Part 3: Conformational Analysis: A Tale of Steric Strain

The functionality and reactivity of **4-bromocyclohexanamine hydrochloride** are dictated by the three-dimensional arrangement of its substituents, which is determined by the molecule's preferred conformation. Cyclohexane rings are not planar; they adopt a puckered "chair" conformation to minimize angle and torsional strain. In this conformation, the twelve hydrogen atoms (or substituents) occupy two distinct types of positions:

- Axial (a): Perpendicular to the general plane of the ring.
- Equatorial (e): Pointing out from the perimeter of the ring.

The Causality of Conformational Preference: Substituents larger than hydrogen are sterically hindered in the axial position due to unfavorable interactions with the other two axial atoms on the same side of the ring. These are known as 1,3-diaxial interactions.[5] Consequently, a chair conformation that places the largest substituent(s) in the equatorial position is overwhelmingly favored energetically.

Analysis of the trans-Isomer

In the trans isomer, the substituents are on opposite faces. This can be achieved in two ways in a chair conformation: both substituents are axial (diaxial) or both are equatorial (diequatorial).

- trans-(a,a) Conformer: Both the -Br and $-NH_3^+$ groups are in axial positions, leading to significant 1,3-diaxial interactions.
- trans-(e,e) Conformer: A ring flip converts the (a,a) conformer to the (e,e) conformer, placing both bulky groups in the sterically favored equatorial positions.

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The equilibrium will lie almost entirely on the side of the diequatorial (e,e) conformer, as it minimizes steric strain.

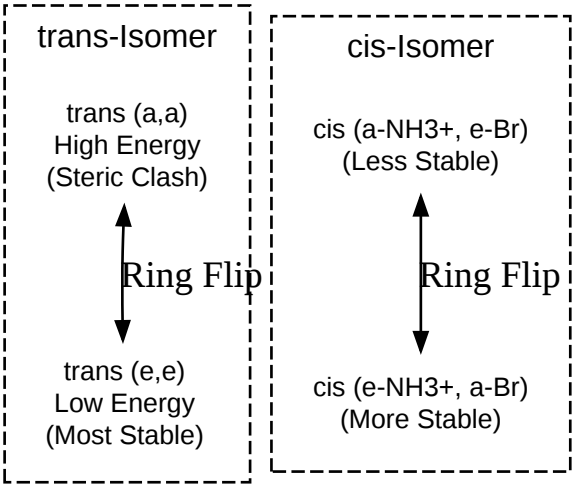
Analysis of the cis-Isomer

In the cis isomer, the substituents are on the same face. This means one must be axial and the other equatorial (axial-equatorial).

- cis-(a,e) Conformer: The -NH_3^+ group is axial, and the -Br group is equatorial.
- cis-(e,a) Conformer: After a ring flip, the -NH_3^+ group becomes equatorial, and the -Br group becomes axial.

The equilibrium position depends on the relative steric bulk of the two substituents. The substituent with the greater steric demand will preferentially occupy the equatorial position. The ammonium group (-NH_3^+) is generally considered to have a larger steric requirement than a bromine atom. Therefore, the conformation where the -NH_3^+ group is equatorial and the -Br is axial will be the more stable and thus more populated conformer of the cis isomer.

Conformational Equilibrium of trans- and cis-4-Bromocyclohexanamine



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Caption: Conformational equilibria for the trans and cis isomers.

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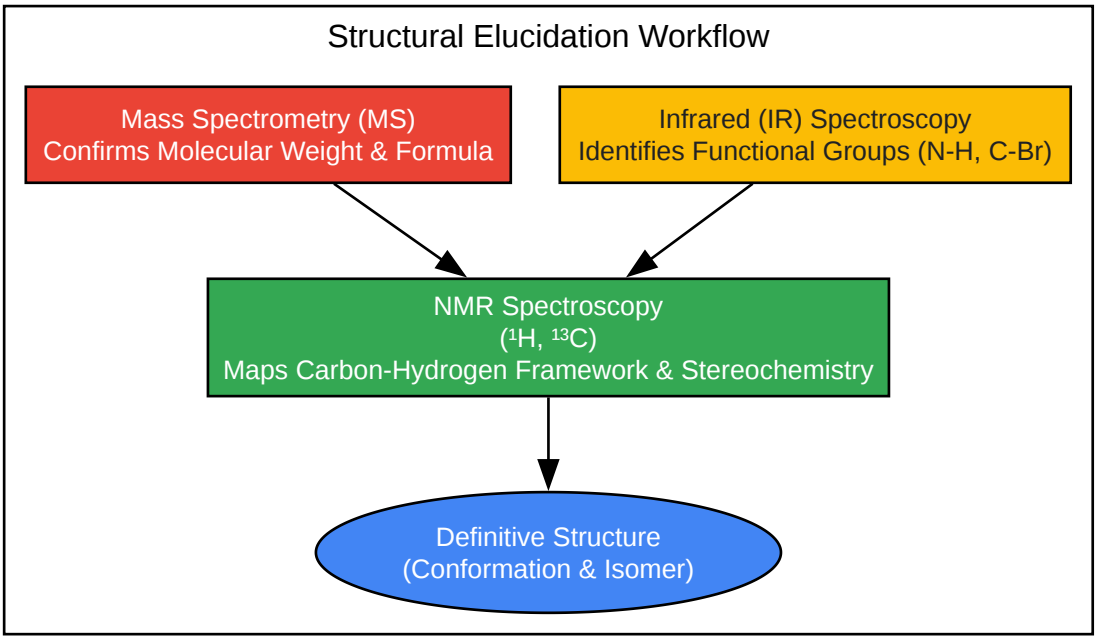
Part 4: Protocol for Spectroscopic Structural Elucidation

Confirming the structure and stereochemistry of **4-bromocyclohexanamine hydrochloride** is a self-validating process using a combination of spectroscopic techniques. Each method provides a piece of the puzzle, and together they offer an unambiguous structural assignment.



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Caption: A typical workflow for spectroscopic structure determination.

Step 1: Mass Spectrometry (MS)

- Objective: To confirm the molecular weight and elemental composition.
- Methodology: Electrospray ionization (ESI) is suitable for this charged species.
- Expected Results: The analysis should show a prominent ion corresponding to the cationic portion $[C_6H_{12}BrN + H]^+$. The characteristic isotopic pattern of bromine (^{19}Br and ^{81}Br in an approximate 1:1 ratio) will result in two major peaks separated by 2 m/z units (M+ and M+2), which is a definitive indicator of a single bromine atom in the molecule.

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Step 2: Infrared (IR) Spectroscopy

- Objective: To identify key functional groups.
- Methodology: A sample is analyzed as a KBr pellet or using an ATR accessory.
- Expected Results:
  - N-H Stretching: A broad, strong absorption in the range of 2800-3100 cm^{-1} is characteristic of the ammonium ($R-NH_3^+$) group.
  - C-H Stretching: Absorptions just below 3000 cm^{-1} corresponding to sp^3 C-H bonds.
  - C-Br Stretching: A peak in the fingerprint region, typically between 500-600 cm^{-1}, indicates the presence of a C-Br bond.

Step 3: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for determining the detailed stereochemistry and conformational preferences of this molecule.[6]

- ^{13}C NMR Spectroscopy:
  - Objective: To determine the number of unique carbon environments.
  - Expected Results: For the highly symmetric trans-(e,e) isomer, only three signals are expected due to a C_2 axis of symmetry (C1/C4, C2/C6/C3/C5). The cis isomer is less symmetric and would be expected to show four distinct carbon signals. The carbons attached to the electronegative Br and N atoms (C1 and C4) will be the most downfield shifted.
- ^{1}H NMR Spectroscopy:
  - Objective: To elucidate proton connectivity and, crucially, their spatial orientation (axial vs. equatorial).

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- The Key to Conformation: The magnitude of the coupling constant (J-value) between adjacent protons is highly dependent on the dihedral angle between them. This relationship is described by the Karplus curve.
  - Axial-Axial Coupling (J_ax,ax): Large coupling, typically 8-13 Hz (dihedral angle ~180°).
  - Axial-Equatorial (J_ax,eq) & Equatorial-Equatorial (J_eq,eq) Coupling: Small coupling, typically 2-5 Hz (dihedral angles ~60°).
- Protocol & Interpretation:
  - Acquire a high-resolution ^{1}H NMR spectrum in a suitable deuterated solvent (e.g., D_2O or DMSO-d_6).
  - Identify the signals for the methine protons on C1 and C4 (H-C-N and H-C-Br). These will be the most downfield of the aliphatic signals.
  - Analyze the multiplicity (splitting pattern) of these signals. A proton in an axial position will typically appear as a broad multiplet or a "triplet of triplets" with at least two large (J_ax,ax) coupling constants. A proton in an equatorial position will show a narrower multiplet with only small coupling constants.
  - Conclusion: For the major, most stable trans isomer, the H1 and H4 protons will be axial, and their signals will exhibit large J-couplings. This provides definitive, self-validating proof of the diequatorial arrangement of the bulky substituents.

Part 5: Safety, Handling, and Storage

Professional diligence requires adherence to strict safety protocols when handling any chemical intermediate.

- Hazard Profile: **4-Bromocyclohexanamine hydrochloride** is classified as harmful.[1] Users should consult the full Safety Data Sheet (SDS) before use.[7][8]

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GHS Classification	Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed
Skin Irritation	H315: Causes skin irritation
Eye Irritation	H319: Causes serious eye irritation
STOT SE 3	H335: May cause respiratory irritation

- Recommended Handling Procedures:
  - Personal Protective Equipment (PPE): Wear nitrile gloves, safety goggles with side shields, and a lab coat.
  - Engineering Controls: Handle only in a well-ventilated area, preferably within a chemical fume hood.
  - First Aid: In case of skin contact, wash immediately with plenty of water. For eye contact, rinse cautiously with water for several minutes. If inhaled, move to fresh air. If swallowed, rinse mouth and seek medical attention.[8]
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.[4][9]

Conclusion

The molecular structure of **4-Bromocyclohexanamine hydrochloride** is a classic example of the interplay between stereoisomerism and conformational analysis in substituted cyclohexanes. Its properties and reactivity are dominated by the energetic preference of its bulky bromo and aminium substituents to reside in equatorial positions within a chair conformation. The trans isomer is most stable in a diequatorial state, while the cis isomer exists as a rapidly equilibrating mixture of two axial-equatorial conformers. A systematic application of modern spectroscopic techniques, particularly NMR, allows for the unambiguous determination of these structural features, providing researchers with the foundational knowledge required to effectively utilize this versatile chemical in their synthetic endeavors.

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